

# Troubleshooting Contezolid acefosamil formulation impurities

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Compound of Interest

Compound Name: Contezolid phosphoramidic acid

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## Contezolid Acefosamil Formulation Troubleshooting Center

Welcome to the technical support center for Contezolid acefosamil formulation. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on troubleshooting common issues encountered during experimental work with Contezolid acefosamil.

## **Frequently Asked Questions (FAQs)**

Q1: What is Contezolid acefosamil and what are its key properties?

A1: Contezolid acefosamil (CZA) is a novel O-acyl phosphoramidate prodrug of the oxazolidinone antibiotic, Contezolid (CZD).[1][2] It was developed to overcome the poor aqueous solubility of CZD, allowing for both intravenous (IV) and oral administration.[1][2][3] CZA itself does not possess antibacterial activity but is rapidly converted to the active drug, CZD, in the body.[4]

Key Properties of Contezolid acefosamil:



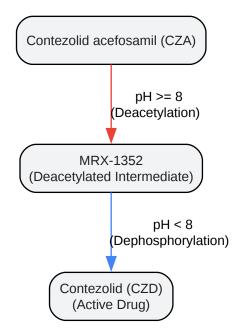
Property	Value	Reference
Chemical Class	O-acyl phosphoramidate prodrug of an oxazolidinone antibiotic	[1]
Aqueous Solubility	>200 mg/mL	[1]
In Vivo Conversion	Rapidly metabolized to Contezolid (CZD)	[4]
Primary Metabolites	MRX-1352 (intermediate), Contezolid (active), MRX-1320 (degradation product of CZD)	[4]
Stability	Stable in aqueous solutions at pH 4.0-7.4. Rapidly deacetylated at pH ≥ 8.	[1]

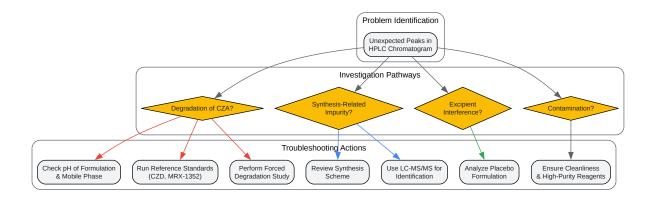
Q2: What is the expected degradation pathway of Contezolid acefosamil in a formulation?

A2: The degradation of Contezolid acefosamil is pH-dependent. The primary degradation pathway involves two main steps:

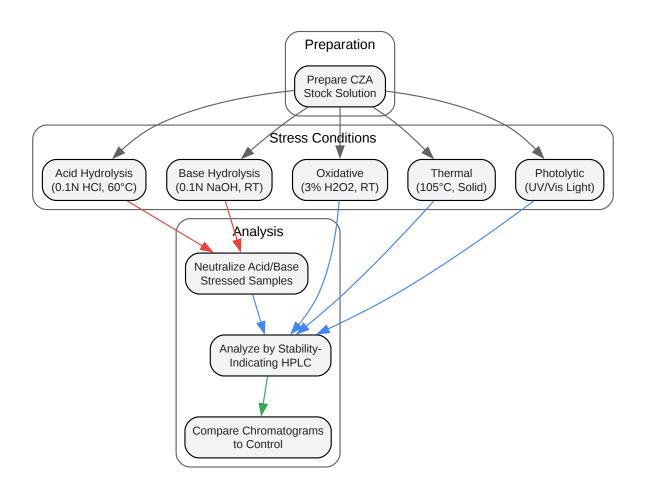
- Deacetylation: At a pH greater than or equal to 8, CZA is rapidly deacetylated to form an intermediate, MRX-1352.[1]
- Dephosphorylation: The phosphoramidic diacid intermediate (formed from MRX-1352) is unstable under neutral and acidic conditions (pH < 8) and degrades to the active drug, Contezolid (CZD).[1]











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